

Comprehensive NMR Analysis Guide: 1-Propylpiperazine Dihydrobromide

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Compound of Interest

Compound Name: 1-Propylpiperazine hydrobromide

CAS No.: 71888-56-7

Cat. No.: B1364149

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Content Type: Publish Comparison Guide Audience: Researchers, Analytical Chemists, and Drug Development Professionals Focus: Structural elucidation, salt stoichiometry verification, and comparative spectral analysis.

Executive Summary & Chemical Identity

1-Propylpiperazine dihydrobromide (CAS: 64262-23-3) is a critical piperazine building block used in the synthesis of neuropharmacological agents and antimicrobial quinoxalines. Unlike its free base counterpart, the dihydrobromide salt presents unique NMR challenges due to protonation-induced chemical shift perturbations and solubility profiles.

This guide provides an authoritative analysis of the

¹H and

¹³C NMR spectra, establishing a self-validating protocol for distinguishing the salt form from the free base and identifying common impurities.

Chemical Structure & Numbering

The following diagram defines the atom numbering used throughout this analysis.

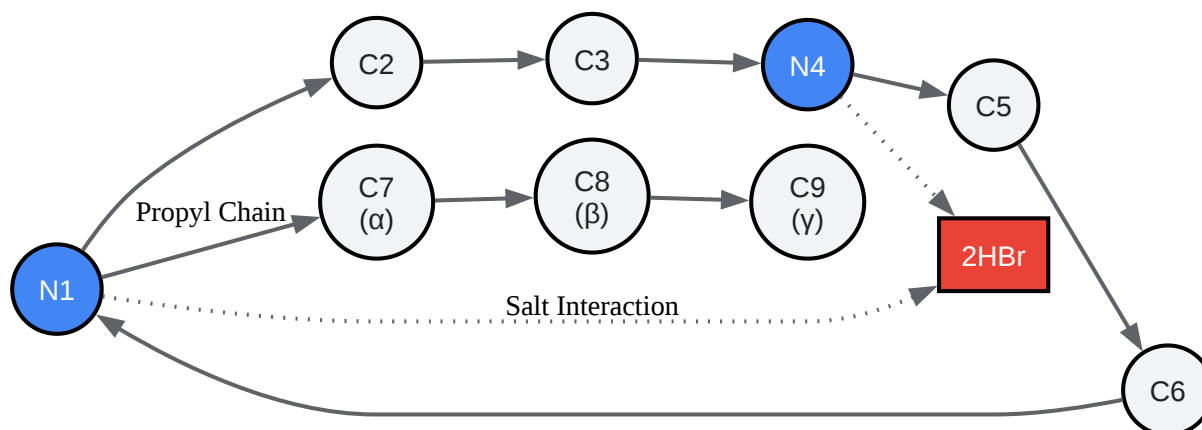


Figure 1: 1-Propylpiperazine Dihydrobromide Structure & Numbering

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Experimental Protocol: Sample Preparation

To ensure high-resolution data and accurate integration, the choice of solvent is critical. The dihydrobromide salt is highly polar and ionic.

Solvent Selection Matrix

- Primary Solvent (): Recommended for routine purity analysis.
 - Pros: Excellent solubility (>50 mg/mL), suppression of exchangeable NH protons simplifies the spectrum.
 - Cons: No observation of NH protons; potential overlap of HDO peak with ring protons (approx. 4.79 ppm, usually distinct from piperazine signals).
- Secondary Solvent (DMSO-): Required for salt stoichiometry confirmation.

- Pros: Allows observation of acidic NH protons (broad peaks >9 ppm).
- Cons: Viscosity leads to broader lines; hygroscopic nature requires dry box handling.

Preparation Workflow

- Weighing: Accurately weigh 10–15 mg of analyte.
- Dissolution: Add 0.6 mL of (99.9% D). Vortex for 30 seconds until clear.
- Filtration: If any turbidity persists (indicating free base impurities or inorganic salts), filter through a glass wool plug.
- Reference: Calibrate chemical shifts relative to residual HDO (4.79 ppm) or an internal standard like TSP (0.00 ppm).

Spectral Analysis: ¹H NMR Assignments

The protonation of both nitrogen atoms in the dihydrobromide salt causes a significant deshielding effect, shifting signals downfield compared to the free base.

¹H NMR Data (400 MHz,)

Note: Values are representative of 1-alkylpiperazine di-salts.

Position	Assignment	Shift (, ppm)	Multiplicity	Integration	Mechanistic Insight
C9	Terminal Methyl	0.95 – 1.05	Triplet (Hz)	3H	Least affected by N-protonation due to distance.
C8	Propyl Methylene	1.70 – 1.85	Multiplet (Sextet)	2H	Shielded alkyl chain environment.
C7	N-Methylene ()	3.10 – 3.25	Triplet	2H	Diagnostic: Shifted downfield by ~0.8 ppm vs. free base due to cationic N1.
C2, C6	Ring Protons (to N1)	3.40 – 3.65	Broad Multiplet	4H	Strongly deshielded by N1 positive charge.
C3, C5	Ring Protons (to N4)	3.65 – 3.90	Broad Multiplet	4H	Strongly deshielded by N4 positive charge.
NH	Ammonium Protons	N/A	Not observed	-	Exchange with occurs rapidly.

C NMR Data (100 MHz,)

Carbon	Shift (, ppm)	Notes
C9	~10.5	Terminal methyl.
C8	~19.0	Propyl backbone.
C2, C6	~48.0 - 50.0	Ring carbons (N1 side).
C3, C5	~42.0 - 44.0	Ring carbons (N4 side).
C7	~58.0	N-propyl -carbon.

Comparative Analysis: Salt vs. Free Base

This section is critical for drug development professionals verifying the conversion of the free base intermediate to the stable dihydrobromide salt.

Comparison Guide: Shift Differences ()

The formation of the salt results in a global downfield shift, most pronounced at the positions alpha to the nitrogen atoms.

Proton Group	Free Base (ppm)	Dihydrobromide Salt (ppm)	(Shift)	Interpretation
Ring Protons	2.80 – 2.90	3.40 – 3.90	+0.6 – 1.0	Primary Indicator: Protonation of N1/N4 pulls electron density, deshielding ring protons.
N-Propyl ()	~2.30	~3.15	+0.85	Diagnostic for N1 protonation.
Terminal	~0.90	~1.00	+0.10	Minimal inductive effect propagation.

Comparison with Alternatives: 1-Methylpiperazine 2HBr

When selecting between propyl- and methyl-piperazine derivatives, the NMR profile offers distinct fingerprints.

- 1-Methylpiperazine 2HBr: Shows a sharp singlet for the N-Methyl group at ~3.0 ppm.
- 1-Propylpiperazine 2HBr: Shows the characteristic triplet-multiplet-triplet pattern of the propyl chain.
- Differentiation: The propyl group adds lipophilicity but complicates the aliphatic region (1.0–2.0 ppm), whereas the methyl derivative leaves this region clear.

Analytical Workflow & Troubleshooting

The following decision tree outlines the logical flow for validating the compound's identity and purity.

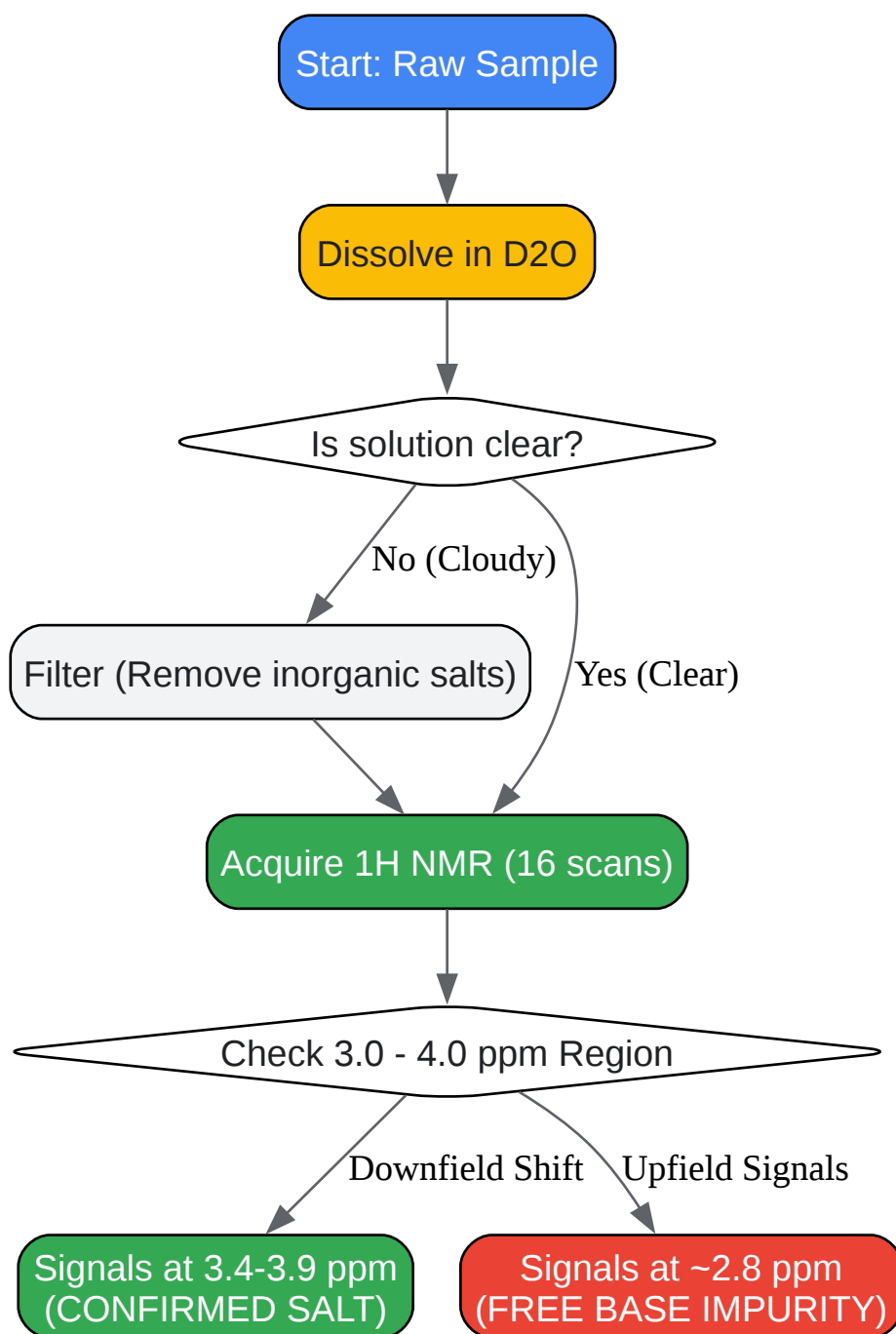


Figure 2: Analytical Workflow for Salt Verification

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Common Impurities & Artifacts

- Residual Ethanol/Isopropanol: Often used in recrystallization. Look for quartets at 3.65 ppm (EtOH) or septets at 4.0 ppm (IPA).

- Piperazine (Unsubstituted): Singlet at ~3.5 ppm (salt form). Distinguishable by the lack of propyl chain signals.
- pH Sensitivity: If the solution is not acidic enough (e.g., partial salt formation), the chemical shifts will drift between the free base and salt values. Validation: Add a drop of DCl; if peaks shift further downfield, the salt was incomplete.

References

- National Institute of Standards and Technology (NIST). 1-Propylpiperazine Dihydrobromide Chemical Properties. Available at: [\[Link\]](#)
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- Pretsch, E., Bühlmann, P., & Badertscher, M. Structure Determination of Organic Compounds. Springer, 2009.
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